

Chapter 1: Core Hazard Profile & Risk Mitigation

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Compound of Interest

Compound Name: *N-Butyl-d9-amine*

CAS No.: 776285-22-4

Cat. No.: B565992

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N-Butyl-d9-amine is a multifaceted hazardous substance. Its safe use hinges on a clear understanding of its classification under the Globally Harmonized System (GHS) and the implementation of a structured risk mitigation strategy. The primary dangers are its high flammability, severe corrosivity to skin and eyes, and acute toxicity via oral, dermal, and inhalation routes.^{[2][3]}

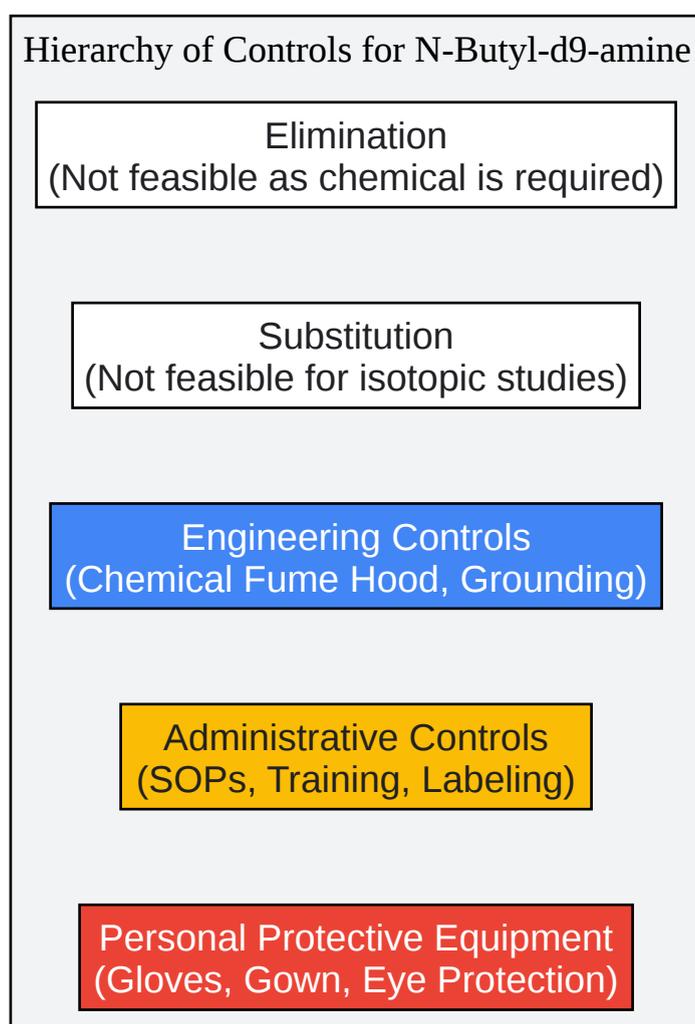
GHS Hazard Identification

A synthesis of available Safety Data Sheets reveals the following critical hazard statements and corresponding precautionary measures.

Hazard Class	GHS Code	Hazard Statement
Flammable Liquid	H225	Highly flammable liquid and vapour. ^{[2][3]}
Acute Toxicity (Oral)	H302	Harmful if swallowed. ^{[2][3][4]}
Acute Toxicity (Dermal)	H311	Toxic in contact with skin. ^{[2][4]}
Acute Toxicity (Inhalation)	H331	Toxic if inhaled. ^{[3][4]}
Skin Corrosion	H314	Causes severe skin burns and eye damage. ^{[2][3][4]}
Respiratory Irritation	H335	May cause respiratory irritation. ^[4]

The Hierarchy of Controls: A Self-Validating Safety System

The most trustworthy safety protocols are built on the principle of the hierarchy of controls. This approach prioritizes engineering and administrative controls over sole reliance on Personal Protective Equipment (PPE), which serves as the final barrier to exposure.



A conceptual model of risk mitigation strategies.

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Risk Mitigation Hierarchy

Chapter 2: The Researcher's Workflow: From Receipt to Disposal

A systematic workflow is essential to minimize risk at every stage of the chemical's lifecycle in the laboratory.

Receiving and Storage Protocol

Proper storage is the first line of defense against accidental release or fire.

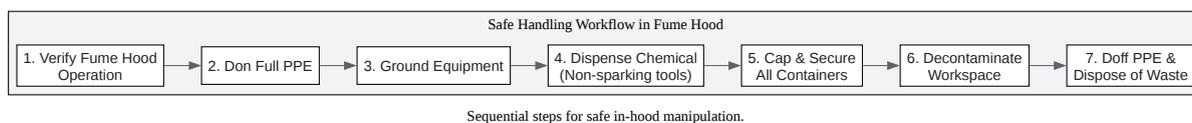
- **Verification:** Upon receipt, confirm the container's integrity. Check for any signs of leakage or damage.
- **Segregation:** Store **N-Butyl-d9-amine** in a dedicated, properly labeled flammable liquids cabinet.
- **Environment:** The storage area must be cool, dry, and well-ventilated.^{[5][6]} Keep containers tightly closed to protect from air and moisture.^[3]
- **Incompatibility:** Crucially, store this amine away from incompatible materials such as strong acids, metals, and oxidizing agents to prevent violent reactions.^{[6][7][8]}

Experimental Handling: A Step-by-Step Protocol

All manipulations of **N-Butyl-d9-amine** must occur within a certified chemical fume hood to control the toxic and flammable vapors.

- **Preparation:** Before handling, ensure the fume hood is operational and the work area is clear of clutter and ignition sources (e.g., hot plates, motors).^[7] Post warning signs as necessary.
- **Grounding:** Ground and bond the container and receiving equipment to prevent the buildup of static electricity, which can ignite the flammable vapors.^{[4][7]}
- **Personal Protective Equipment (PPE):** Don the appropriate PPE as detailed in the table below. The selection of gloves and other equipment must be based on the specific breakthrough times for this class of chemical.

- Aliquotting: Use only non-sparking tools for opening and transferring the liquid.[4][7]
Dispense the smallest quantity required for the experiment.
- Post-Experiment: Tightly cap the primary container and any vessels containing the amine.
Decontaminate the work surface.
- Doffing PPE: Remove PPE in a manner that avoids contaminating skin or clothing. Dispose of single-use items, like gloves, in a designated hazardous waste container.[3]



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In-Hood Handling Workflow

Personal Protective Equipment (PPE) Selection

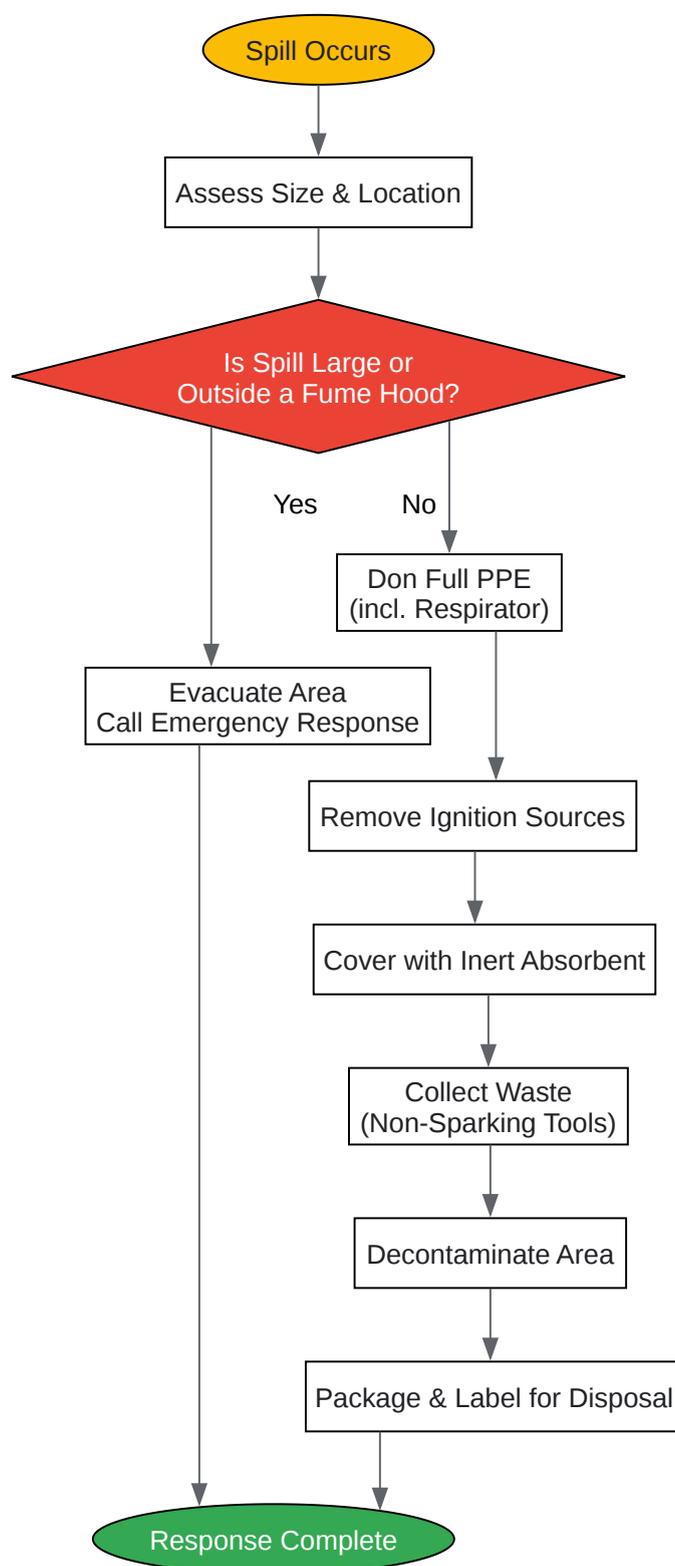
PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Viton®). Double-gloving is recommended.	Protects against dermal absorption, which is a primary route of toxic exposure.[3]
Eye/Face Protection	Safety glasses with side-shields and a face shield, or chemical safety goggles.[3]	Prevents severe eye damage and burns from splashes.[3]
Body Protection	Impervious clothing, such as a chemically resistant apron or a full-body suit.	Protects skin from severe burns and toxic contact. The type of equipment depends on the concentration and amount being handled.[3]
Respiratory	An air-purifying respirator with an appropriate organic vapor cartridge (e.g., type ABEK) should be used if engineering controls are insufficient or during spill cleanup.[3]	Protects against the inhalation of toxic vapors.[3]

Accidental Release and Spill Management

A prompt and correct response to a spill is critical to prevent injury and fire.

- **Evacuate & Alert:** Immediately alert personnel in the vicinity. For large spills, evacuate the area and contact the institution's emergency response team.
- **Isolate & Ventilate:** Remove all sources of ignition from the area.[3][8] Ensure the area is well-ventilated, preferably within a fume hood.
- **Contain:** For small, manageable spills, don full PPE (including respiratory protection). Cover the spill with an inert, non-combustible absorbent material like sand, diatomite, or a universal binder.[3][4] Do not use combustible materials like paper towels as the primary absorbent.

- Collect: Using non-sparking tools, carefully collect the absorbed material and place it into a suitable, labeled container for hazardous waste.[3][7]
- Decontaminate: Clean the spill area thoroughly.
- Prevent Entry: Do not allow the spilled material to enter drains or waterways.[3]



A decision-making flowchart for spill response.

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Spill Response Flowchart

Waste Disposal

All waste containing **N-Butyl-d9-amine**, including contaminated absorbents and PPE, is considered hazardous waste.

- Containerize: Place waste in a suitable, sealed, and properly labeled container.
- Labeling: The label must clearly identify the contents as "Hazardous Waste: **N-Butyl-d9-amine**" and include the relevant hazard pictograms (flammable, corrosive, toxic).
- Disposal: Contact a licensed professional waste disposal service for removal.^[3] Do not dispose of it down the drain or with general laboratory trash.

Chapter 3: Emergency Response Protocols

In the event of an exposure or fire, immediate and appropriate action is critical.

First-Aid Measures for Exposure

Exposure Route	First-Aid Protocol
Inhalation	Immediately move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration (do not use mouth-to-mouth).[3][4][7] Seek immediate medical attention.[4]
Skin Contact	Immediately take off all contaminated clothing.[4] Rinse the affected skin area with copious amounts of water for at least 15 minutes.[7][9] Seek immediate medical attention.[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[4][7] Remove contact lenses if present and easy to do.[4] Continue rinsing and seek immediate medical attention.[4]
Ingestion	Do NOT induce vomiting.[4][7] If the person is conscious, rinse their mouth with water.[3][4] Never give anything by mouth to an unconscious person.[3][9] Seek immediate medical attention.[9]

Firefighting Procedures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[3][7]
- Unsuitable Media: Do not use a solid water jet, as it may spread the fire.[4]
- Specific Hazards: The vapor is heavier than air and can travel to an ignition source and flash back.[8] Containers may explode when heated.[7] Hazardous combustion products include toxic oxides of nitrogen (NO_x) and carbon oxides (CO, CO₂).[3]
- Protective Actions: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[3][7]

Chapter 4: Physicochemical & Toxicological Data

While the primary focus is on safe handling, understanding the underlying data is crucial for a complete risk assessment. The toxicological data provided is for the unlabelled n-butylamine, which serves as the basis for the safety assessment of **N-Butyl-d9-amine**.^[3]

Physical and Chemical Properties

Property	Value	Source
Chemical Formula	C ₄ H ₂ D ₉ N	[3]
Appearance	Colorless liquid with an ammoniacal, fishy odor	[3][8]
Boiling Point	78 °C (172 °F)	[3]
Melting Point	-49 °C (-58 °F)	[3][8]
Flash Point	-7 °C (19 °F)	[3]
Autoignition Temp.	290 °C (554 °F)	[3][7]
Explosion Limits	LEL: 1.7% / UEL: 9.8%	[3]
Vapor Density	2.53 (Air = 1)	[3]
Water Solubility	Completely miscible	[3]

Toxicological Data (for n-Butylamine, CAS 109-73-9)

Metric	Value	Species	Route
LD50	366 mg/kg	Rat	Oral
LD50	629 mg/kg	Rabbit	Dermal
LC50	800 mg/m ³ (2 h)	Rat	Inhalation

Source for all toxicological data:^[3]

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